

# Application Notes and Protocols: Dissolving and Storing 6-Amino-5-azacytidine

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## Compound of Interest

Compound Name: 6-Amino-5-azacytidine

Cat. No.: B129034

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This document provides detailed protocols and application notes for the proper handling, dissolution, and storage of **6-Amino-5-azacytidine** (CAS No: 105331-00-8). Adherence to these guidelines is crucial for ensuring the compound's stability, and integrity, and for obtaining reproducible experimental results.

## Compound Properties

**6-Amino-5-azacytidine** is a cytidine analog. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	105331-00-8	[1]
Molecular Formula	C <sub>8</sub> H <sub>13</sub> N <sub>5</sub> O <sub>5</sub>	[1][2]
Molecular Weight	259.22 g/mol	[1][2]
Appearance	White to off-white solid	[3]

## Solubility Data

Successful dissolution is critical for the preparation of stock solutions. The solubility of **6-Amino-5-azacytidine** in common laboratory solvents is detailed below. Note that physical assistance such as sonication or warming is often required.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Dissolution Conditions	Reference
H <sub>2</sub> O	14.71 mg/mL	56.75 mM	Requires sonication	<a href="#">[1]</a> <a href="#">[3]</a>
PBS	8.33 mg/mL	32.13 mM	Requires sonication, warming, and heating to 60°C	<a href="#">[1]</a> <a href="#">[4]</a>

## Storage and Stability

Proper storage is essential to prevent degradation and maintain the bioactivity of the compound. Recommendations for both the solid powder and solutions are provided.

Form	Storage Temperature	Storage Duration	Recommendations	Reference
Powder	-20°C	3 years	Store in a dry, dark place.	<a href="#">[1]</a> <a href="#">[3]</a>
Powder	4°C	2 years	For shorter-term storage.	<a href="#">[1]</a> <a href="#">[3]</a>
In Solvent	-80°C	2 years	Aliquot to avoid repeated freeze-thaw cycles.	<a href="#">[1]</a> <a href="#">[3]</a>
In Solvent	-20°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

The following are detailed protocols for the preparation of **6-Amino-5-azacytidine** solutions for in vitro and in vivo applications.

This protocol describes the preparation of a 10 mM stock solution in water.

Materials:

- **6-Amino-5-azacytidine** powder
- Nuclease-free water (H<sub>2</sub>O)
- Sterile conical tube
- Ultrasonic water bath
- Sterile 0.22 µm syringe filter
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass needed:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 259.22 \text{ g/mol} \times 1000 \text{ mg/g} = 2.59 \text{ mg}$
- Weigh Compound: Accurately weigh 2.59 mg of **6-Amino-5-azacytidine** powder and place it in a sterile conical tube.
- Add Solvent: Add 1 mL of nuclease-free water to the tube.
- Dissolve: Vortex briefly and then place the tube in an ultrasonic water bath to facilitate dissolution until the solution is clear.[\[1\]](#)
- Sterilization: For cell culture applications, sterilize the solution by passing it through a 0.22 µm syringe filter into a new sterile tube.[\[3\]](#)
- Aliquot and Store: Dispense the stock solution into small, single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -80°C for up to 2 years or -20°C for up to 1 year.

[3]

This protocol is intended for preparing solutions for animal studies. It is highly recommended to prepare these solutions fresh before each use.[4]

Materials:

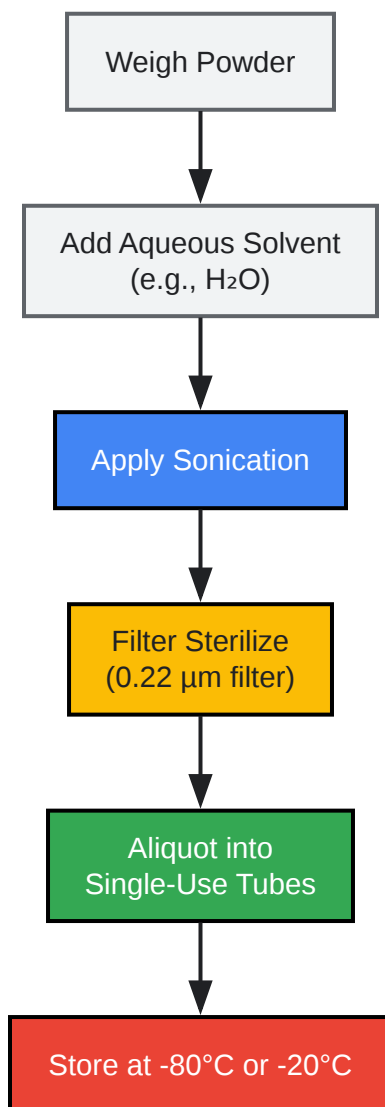
- **6-Amino-5-azacytidine** powder
- Phosphate-Buffered Saline (PBS), sterile
- Sterile conical tube
- Ultrasonic water bath
- Water bath or heating block set to 60°C

Procedure:

- **Weigh Compound:** Weigh the required amount of **6-Amino-5-azacytidine** powder based on the desired final concentration (up to 8.33 mg/mL) and place it in a sterile conical tube.[4]
- **Add Solvent:** Add the calculated volume of sterile PBS to the tube.
- **Dissolve:** To achieve a clear solution, a combination of sonication and warming is necessary.  
[4]
  - First, sonicate the solution in an ultrasonic water bath.
  - Next, warm the solution by placing it in a 60°C water bath or on a heating block until all solid is dissolved.[4]
- **Cool and Use:** Allow the solution to cool to room temperature before administration. Use the freshly prepared solution promptly.[4]

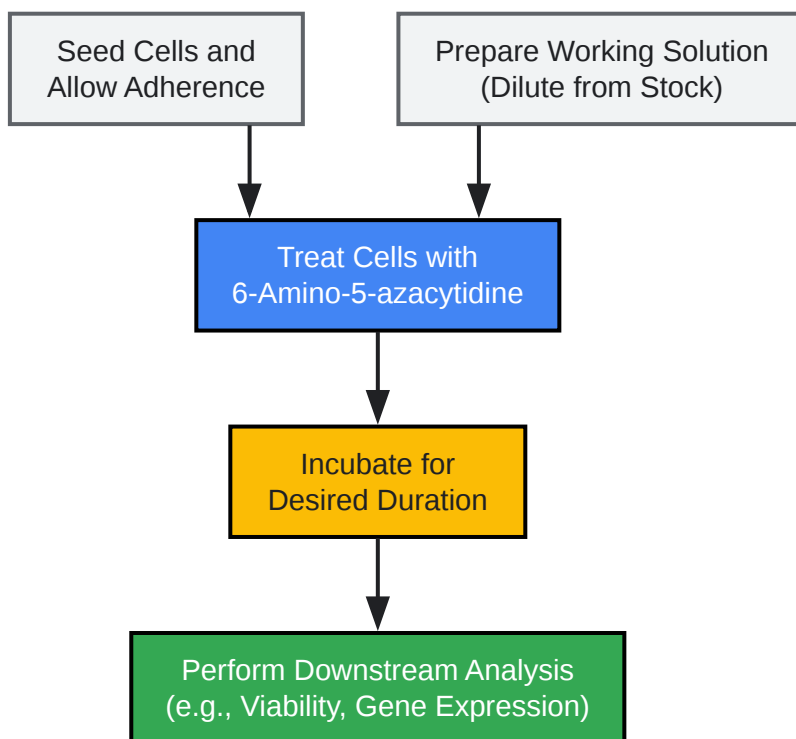
## Visualized Workflows and Mechanisms

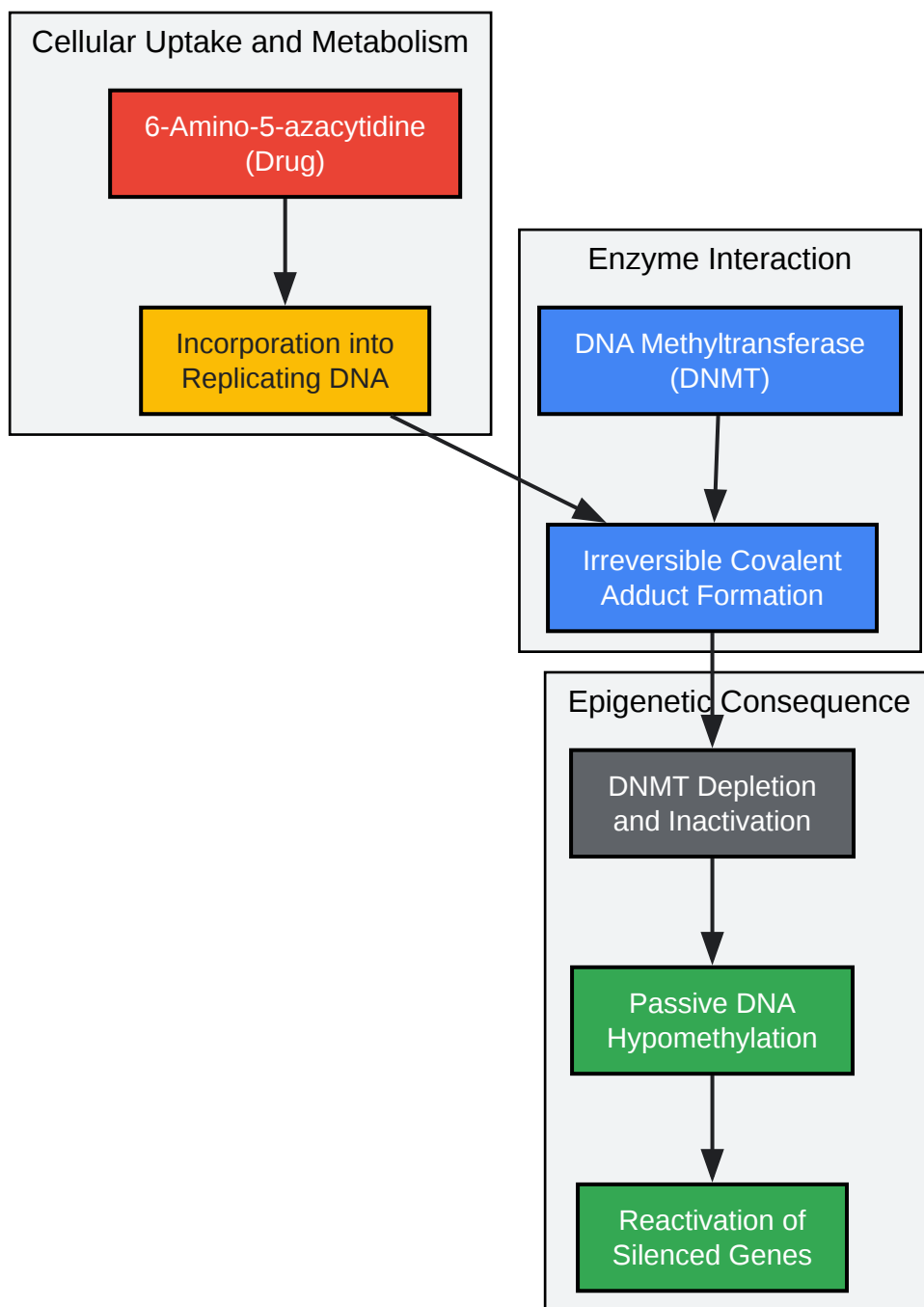
Diagrams generated using Graphviz illustrate key processes related to the use of **6-Amino-5-azacytidine**.



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Caption: Workflow for preparing a sterile aqueous stock solution of **6-Amino-5-azacytidine**.





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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. 6-Amino-5-azacytidine | C<sub>8</sub>H<sub>13</sub>N<sub>5</sub>O<sub>5</sub> | CID 13630026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
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